

# IUPAC name for 1-tert-butyl-4-nitrobenzene

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## Compound of Interest

Compound Name: **1-tert-Butyl-4-nitrobenzene**

Cat. No.: **B034581**

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An In-Depth Technical Guide to **1-tert-butyl-4-nitrobenzene**

## Introduction

**1-tert-butyl-4-nitrobenzene** is an aromatic organic compound characterized by a benzene ring substituted with a tert-butyl group and a nitro group at the para position.<sup>[1]</sup> The presence of the sterically bulky tert-butyl group and the electron-withdrawing nitro group imparts unique chemical properties and reactivity to the molecule.<sup>[1][2]</sup> This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, tailored for researchers, scientists, and professionals in drug development.

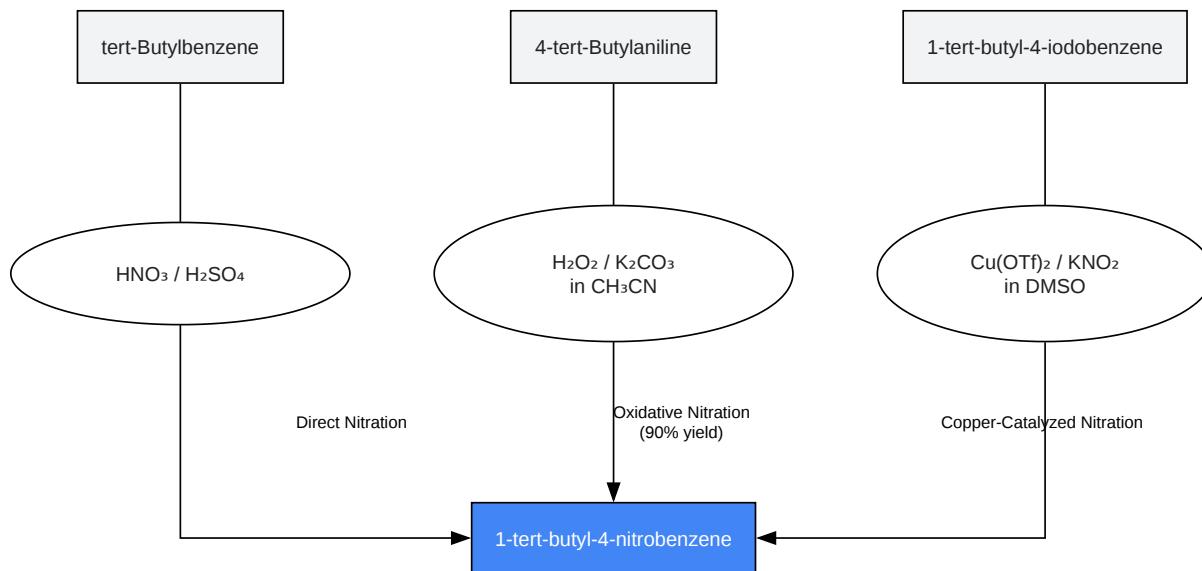
## Chemical and Physical Properties

The fundamental properties of **1-tert-butyl-4-nitrobenzene** are summarized in the table below.

Property	Value
IUPAC Name	1-tert-butyl-4-nitrobenzene[3]
CAS Number	3282-56-2[3][4][5][6]
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub> [1][3][4][5][6][7]
Molecular Weight	179.22 g/mol [1][3][7][8]
Appearance	White to pale yellow crystalline solid[1][2]
Boiling Point	258.6 °C at 760 mmHg[9]
Melting Point	37–39 °C[2]
Synonyms	4-tert-butylNitrobenzene, p-nitro-t-butylbenzene[1][3]

## Synthesis and Experimental Protocols

Several synthetic routes to **1-tert-butyl-4-nitrobenzene** have been established, ranging from classical nitration reactions to more modern catalytic methods.



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**Figure 1:** Synthetic Pathways to **1-tert-butyl-4-nitrobenzene**

## Detailed Experimental Protocols

Protocol 1: Direct Nitration of tert-Butylbenzene[1] This is a traditional method for electrophilic aromatic substitution.

- Cool a mixture of concentrated nitric acid and sulfuric acid.
- Slowly add tert-butylbenzene to the cooled nitrating mixture while maintaining a low temperature.
- After the addition is complete, allow the reaction to proceed until completion.
- Pour the reaction mixture over ice and extract the product with a suitable organic solvent.

- Wash the organic layer, dry it over an anhydrous salt, and remove the solvent under reduced pressure.
- Purify the crude product by recrystallization or column chromatography.

Protocol 2: Synthesis from 4-tert-Butylaniline[7] This modern approach offers high yields under milder conditions.

- Dissolve 4-tert-butylaniline (1.0 mmol) and potassium carbonate (1.0 mmol) in acetonitrile (3 mL).
- Add a 50% aqueous solution of hydrogen peroxide (3.0 mmol) to the mixture.
- Stir the mixture at room temperature for 10-15 minutes.
- Remove the solvent under vacuum.
- Extract the residue three times with ethyl acetate.
- Wash the combined organic layers with brine and dry over anhydrous sodium sulfate.
- Evaporate the solvent to obtain the crude product.
- Purify the product by column chromatography using a hexane/ethyl acetate mixture to achieve a 90% yield.

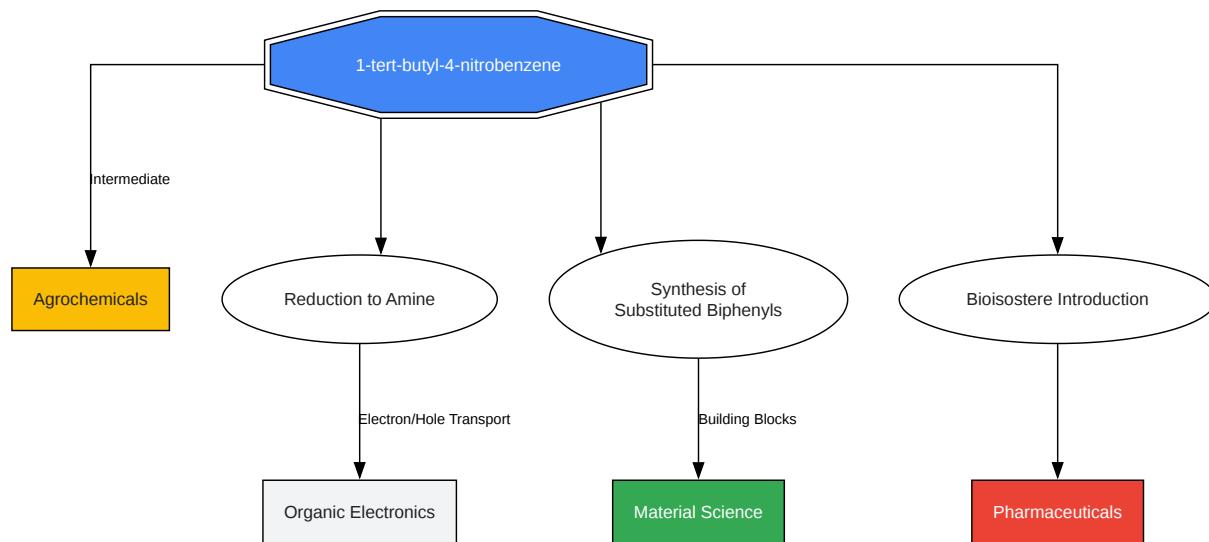
Protocol 3: Copper-Catalyzed Synthesis from 1-tert-butyl-4-iodobenzene[7][10] This method is suitable for substrates where direct nitration is not feasible.

- In an oven-dried pressure tube under a nitrogen atmosphere, combine 1-tert-butyl-4-iodobenzene (0.5 mmol), copper(II) trifluoromethanesulfonate (45 mg, 0.125 mmol), potassium nitrite (128 mg, 1.5 mmol), and anhydrous dimethylsulfoxide (0.6 mL).
- Seal the tube and purge with nitrogen for 5 minutes.
- Stir the mixture at room temperature for 10 minutes.
- Gradually heat the reaction to 130 °C and maintain this temperature for 48 hours.

- After cooling to room temperature, quench the reaction with ice water and extract with ethyl acetate (3 x 10 mL).
- Combine the organic phases, dry with anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography.

## Applications in Research and Development

**1-tert-butyl-4-nitrobenzene** serves as a versatile intermediate in various fields, including medicinal chemistry and materials science.[\[1\]](#)



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**Figure 2:** Potential Applications of **1-tert-butyl-4-nitrobenzene**

## Organic Synthesis

It is a key starting material for synthesizing more complex molecules. The nitro group can be readily reduced to an amine, which can then undergo a wide range of further transformations. [1] This makes it a valuable precursor for creating substituted anilines, which are important in the pharmaceutical and agrochemical industries.[2]

## Medicinal Chemistry

In drug development, the nitro group can be used as a bioisostere for other functional groups, potentially leading to new pharmaceuticals with improved properties.[1] While nitro-containing drugs have been associated with toxicity, careful molecular design can mitigate these risks, and they remain a feature of some therapeutics.[11]

## Materials Science and Organic Electronics

The reduction of the nitro group to an amine allows for the introduction of functionalities suitable for electron or hole transport in organic electronic devices.[1] Furthermore, **1-tert-butyl-4-nitrobenzene** is used to prepare substituted biphenyls, which are important building blocks for new materials.[1] The bulky tert-butyl group can also influence the self-assembly properties of molecules, making it a candidate for developing new functional materials.[1]

## Safety and Handling

Limited specific toxicity data is available for **1-tert-butyl-4-nitrobenzene**. However, as with many aromatic nitro compounds, it is considered harmful if swallowed, inhaled, or absorbed through the skin.[3] It can cause irritation to the skin, eyes, and respiratory system.[1] Appropriate personal protective equipment should be used when handling this compound. It can also react with strong oxidizing agents.[1]

## Conclusion

**1-tert-butyl-4-nitrobenzene** is a valuable compound in organic chemistry with a well-defined set of properties and synthetic routes. Its utility as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials makes it a subject of continued interest for researchers and professionals in chemical and drug development. The presence of

both a sterically demanding tert-butyl group and a reactive nitro group provides a platform for diverse chemical transformations.

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